

1-Bromo-2-chloro-4,5-difluorobenzene safety data sheet (SDS)

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Compound of Interest

Compound Name: 1-Bromo-2-chloro-4,5-difluorobenzene

Cat. No.: B1272681

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An In-depth Technical Guide to the Safety of **1-Bromo-2-chloro-4,5-difluorobenzene**

Introduction

1-Bromo-2-chloro-4,5-difluorobenzene is a halogenated aromatic compound used as a chemical intermediate in various research and development applications, particularly in the synthesis of active pharmaceutical ingredients.[1] Its molecular formula is $C_6H_2BrClF_2$, and its molecular weight is 227.43 g/mol.[2][3][4] Due to its reactive nature and potential health hazards, a thorough understanding of its safety profile is critical for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols associated with this compound.

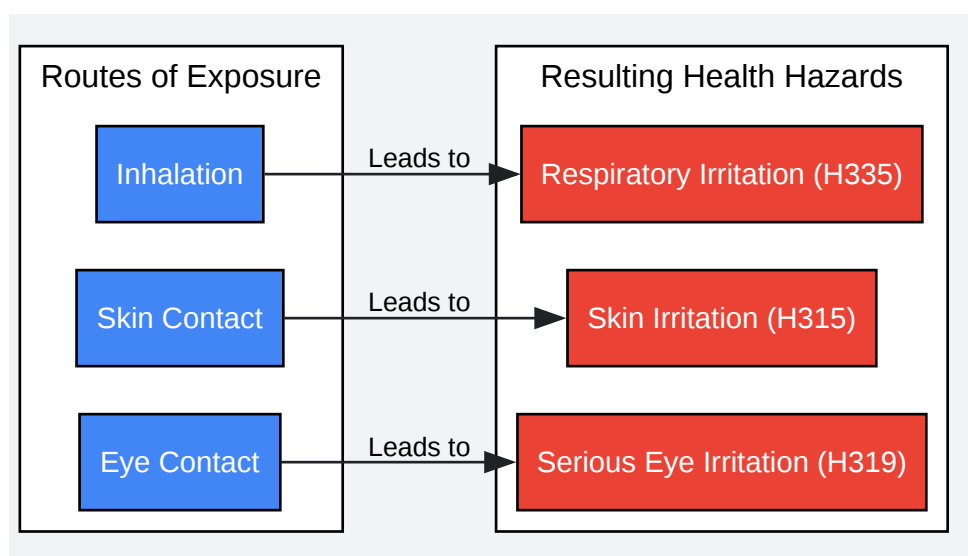
Hazard Identification and Classification

The primary hazards associated with **1-Bromo-2-chloro-4,5-difluorobenzene** involve irritation to the skin, eyes, and respiratory system.[5][6] It is classified as a hazardous substance according to OSHA 29 CFR 1910.1200.[7]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[4][5][6]
Serious Eye Irritation	2A	H319: Causes serious eye irritation[4][5][6]

| Specific target organ toxicity, single exposure | 3 | H335: May cause respiratory irritation[4][5][6] |



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Caption: Logical relationship between exposure routes and health hazards.

Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **1-Bromo-2-chloro-4,5-difluorobenzene** are not widely available. The following table summarizes the known identifiers for this compound.

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	59447-06-2[2][5]
Molecular Formula	C ₆ H ₂ BrClF ₂ [2]
Molecular Weight	227.43 g/mol [2]

| Synonyms | 1-bromo-2-chloro-3,4-difluorobenzene[2] |

Toxicological Information

The primary toxicological concerns are its irritant effects.[7] Chronic health effects have not been thoroughly investigated.[6]

Table 3: Summary of Toxicological Effects

Effect	Description
Acute Effects	Causes serious irritation to the eyes and skin upon contact.[5] Inhalation of vapors, mists, or fumes may cause respiratory tract irritation.[5][7] Ingestion may be harmful, though it is not a primary route of occupational exposure.[7]
Chronic Effects	Long-term exposure to respiratory irritants may lead to airway diseases.[7] Pre-existing dermatitis may be accentuated by skin contact. [7]

| Sensitization | May cause sensitization by skin contact.[7] |

Experimental Protocols

Specific toxicological studies for **1-Bromo-2-chloro-4,5-difluorobenzene** are not detailed in the available literature. However, a standard methodology for assessing skin irritation, such as

the one described below based on OECD Test Guideline 439, would be employed to determine a compound's dermal hazard classification.

Methodology: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD TG 439)

This protocol describes a standardized in vitro procedure for assessing skin irritation potential.

- **Preparation of Tissue Models:** Reconstructed human epidermis (RhE) models, which mimic the biochemical and physiological properties of the upper human skin layers, are used. Tissues are pre-incubated in a sterile, defined culture medium.
- **Application of Test Chemical:** A small quantity (e.g., 25 µL) of the undiluted **1-Bromo-2-chloro-4,5-difluorobenzene** is applied topically to the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% Sodium Dodecyl Sulfate) are run in parallel.
- **Incubation:** The treated tissues are incubated for a standardized period (e.g., 60 minutes) at 37°C, 5% CO₂, and ≥90% humidity.
- **Rinsing and Post-Incubation:** After exposure, the test chemical is thoroughly rinsed from the tissue surface. The tissues are then transferred to fresh medium and incubated for an extended period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- **Cell Viability Assessment:** Tissue viability is measured using a quantitative assay, most commonly the MTT assay. Tissues are incubated with MTT solution, which is converted by mitochondrial dehydrogenases in viable cells into a blue formazan salt. The amount of formazan produced is proportional to the percentage of viable cells.
- **Data Interpretation:** The formazan salt is extracted, and its concentration is determined by measuring the optical density (OD) at 570 nm. A substance is classified as a skin irritant if the mean tissue viability following exposure is reduced to 50% or less of the negative control.

Emergency Procedures

Table 4: First-Aid Measures

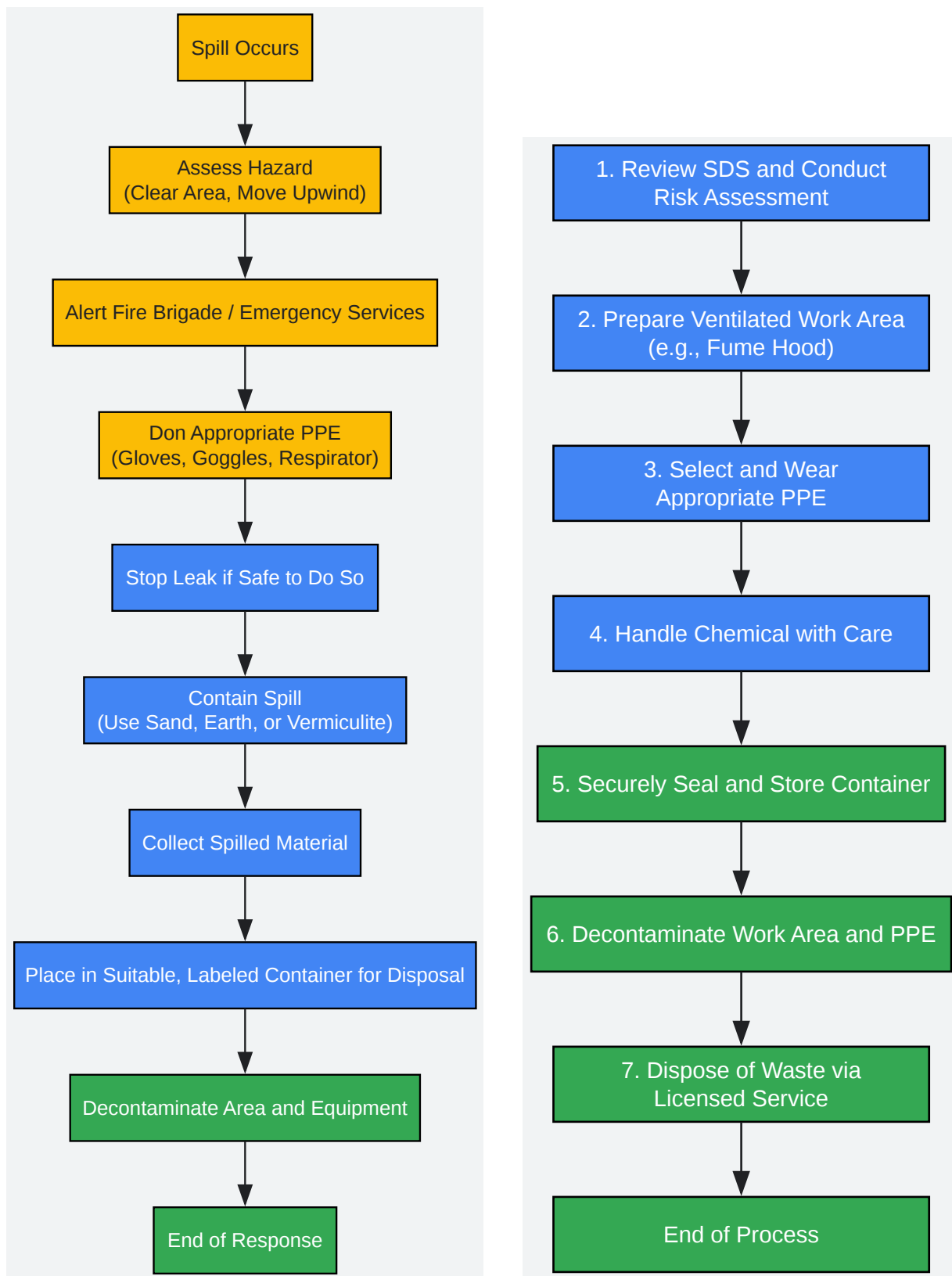
Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with fresh running water for at least 15 minutes, holding eyelids apart to ensure complete irrigation.[5] Seek immediate medical attention.[5] Removal of contact lenses should only be done by skilled personnel.[5]
Skin Contact	Immediately remove contaminated clothing.[2] Flush skin and hair with running water and soap, if available.[5] Seek medical attention if irritation occurs or persists.[5]
Inhalation	Remove the victim to fresh air.[2] If breathing is difficult, administer oxygen.[2] If not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[2]

| Ingestion | Rinse mouth with water and immediately give a glass of water.[5][8] Do not induce vomiting.[8] If in doubt, contact a Poisons Information Centre or a doctor.[5] |

Table 5: Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use extinguishing media suitable for the surrounding area. Dry chemical, carbon dioxide, or alcohol-resistant foam are appropriate.[2][5][8]
Special Hazards	The substance is non-combustible.[5] However, containers may burn and emit corrosive fumes in a fire.[5]

| Firefighter Protection | Wear a self-contained breathing apparatus (SCBA) and protective gloves.[5][9] Cool fire-exposed containers with a water spray from a protected location.[5] |



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